

Commercial Sourcing and Technical Guide for High-Purity Methyl 3-oxooctadecanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-oxooctadecanoate

Cat. No.: B089248

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, synthesis, and potential biological relevance of high-purity **Methyl 3-oxooctadecanoate** (CAS 14531-34-1). This document is intended to serve as a valuable resource for researchers in the fields of metabolic diseases, drug discovery, and lipid biochemistry. Due to the limited commercial availability of high-purity **Methyl 3-oxooctadecanoate**, this guide also includes a detailed synthesis protocol and proposes a hypothetical signaling pathway and experimental workflow to stimulate further research into its biological function.

Commercial Availability

The commercial availability of high-purity **Methyl 3-oxooctadecanoate** is currently limited. Researchers seeking this compound may need to consider custom synthesis or utilize the available grade. A summary of a known supplier is provided in the table below. For comparison, data for several commercially available isomers are also included, which may serve as useful analytical standards or comparative compounds in research studies.

Table 1: Commercial Suppliers of **Methyl 3-oxooctadecanoate** and Its Isomers

Compound Name	CAS Number	Supplier	Purity	Available Quantities
Methyl 3-oxooctadecanoate	14531-34-1	CymitQuimica (for Apollo Scientific)	95%	100mg, 250mg, 1g, 5g
Methyl 5-oxooctadecanoate	2380-20-3	Sigma-Aldrich	99%	5g
Methyl 9-oxooctadecanoate	1842-70-2	Not specified	Not specified	Not specified
Methyl 10-oxooctadecanoate	870-10-0	Not specified	Not specified	Not specified
Methyl 12-oxooctadecanoate	2380-27-0	Sigma-Aldrich	98%	100mg
Cayman Chemical	≥95%	25mg, 50mg, 100mg, 250mg		
Santa Cruz Biotechnology	≥97%	Not specified		

Experimental Protocols

Given the scarcity of high-purity commercial sources for **Methyl 3-oxooctadecanoate**, in-house synthesis may be a viable option for obtaining the required quantities for research.

Synthesis of Methyl 3-oxooctadecanoate[1]

This protocol describes a general method for the preparation of 3-oxo-fatty acid methyl esters.

Materials:

- Monomethyl monopotassium malonate
- Triethylamine (dry)
- Anhydrous Magnesium chloride (MgCl_2)
- Acetonitrile (MeCN)
- n-Hexadecanoyl chloride
- Toluene
- Hydrochloric acid (HCl), 13% aqueous solution
- Water
- Argon (Ar) gas supply

Procedure:

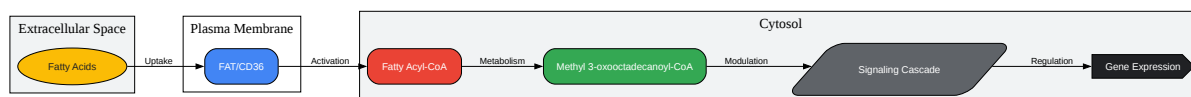
- Preparation of the Magnesium Enolate:
 - In a 1 L flask under an Argon atmosphere, add 32.80 g (0.21 mol) of monomethyl monopotassium malonate.
 - Add 300 ml of acetonitrile and stir the mixture while cooling to 10-15 °C.
 - To this mixture, add 44.36 ml (32.40 g, 0.32 mol) of dry triethylamine, followed by 23.81 g (0.25 mol) of anhydrous MgCl_2 .
 - Continue stirring at 20-25 °C for 2.5 hours.
- Acylation:
 - Cool the resulting slurry to 0 °C.
 - Add the respective acid chloride (0.1 mol of n-hexadecanoyl chloride) dropwise over 25 minutes.

- Following the addition of the acid chloride, add 3 ml of triethylamine.
- Allow the mixture to stir overnight at 20-25 °C.
- Work-up and Purification:
 - Concentrate the reaction mixture in a vacuum to remove the acetonitrile.
 - Suspend the residue in 100 ml of toluene and re-concentrate in a vacuum.
 - Add another 150 ml of toluene and cool the mixture to 10-15 °C.
 - Cautiously add 150 ml of 13% aqueous HCl, ensuring the temperature remains below 25 °C.
 - Separate the aqueous layer.
 - Wash the organic layer twice with 40 ml of 13% aqueous HCl and then with 40 ml of water.
 - Concentrate the organic solution in a vacuum to obtain the crude product.
 - Purify the crude product by distillation or recrystallization.
 - Confirm the purity of the final product by HPLC/MS.

Hypothetical Signaling Pathway and Biological Role

While the specific signaling pathways involving **Methyl 3-oxooctadecanoate** are not yet elucidated, its structure as a beta-keto fatty acid ester suggests a potential role in cellular lipid metabolism. It could act as an intermediate in fatty acid synthesis or degradation, or potentially as a signaling molecule itself, influencing pathways that regulate energy homeostasis.

Based on the known mechanisms of fatty acid uptake and metabolism, a hypothetical signaling pathway is proposed below.^{[1][2][3][4]} This pathway illustrates how **Methyl 3-oxooctadecanoate**, as a metabolic intermediate, could influence cellular processes.

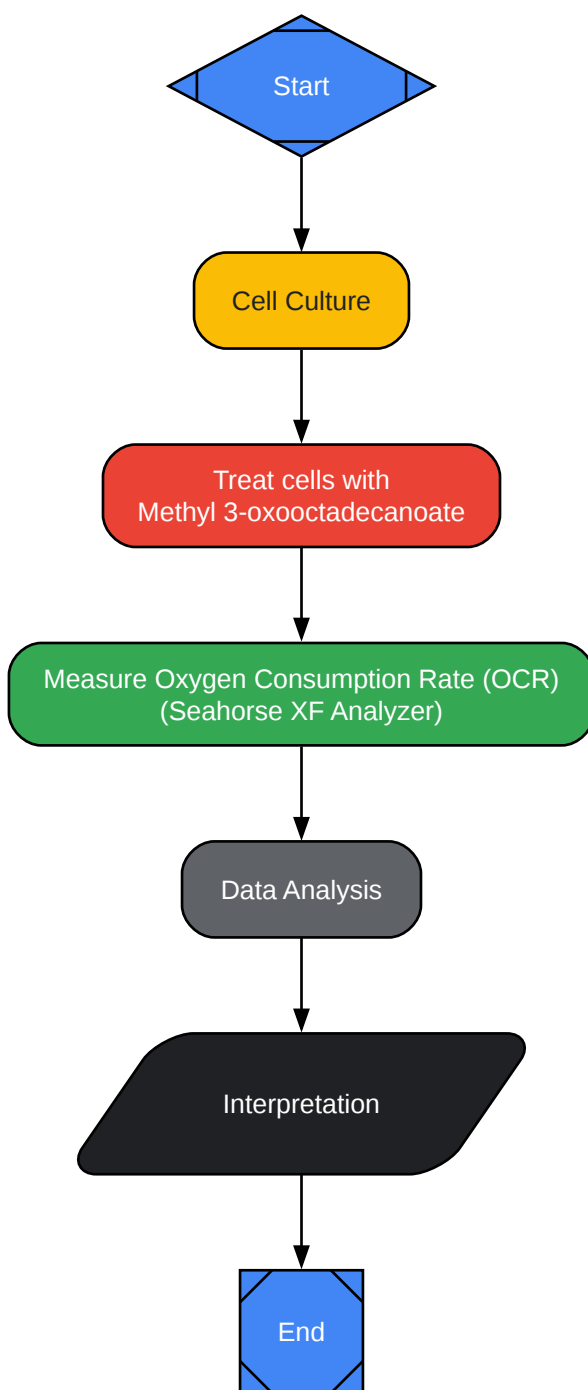


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Caption: Hypothetical signaling pathway involving Methyl 3-oxooctadecanoyl-CoA.

Proposed Experimental Workflow

To investigate the biological effects of Methyl 3-oxooctadecanate, a structured experimental workflow is essential. The following workflow outlines the key steps to assess its impact on cellular fatty acid oxidation.



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- To cite this document: BenchChem. [Commercial Sourcing and Technical Guide for High-Purity Methyl 3-oxooctadecanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089248#commercial-suppliers-of-high-purity-methyl-3-oxooctadecanoate]

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